

An In-Depth Technical Guide to 5-Bromo-3-methyl-1H-indole

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Compound of Interest

Compound Name: 3-Bromo-5-methyl-1H-indole

CAS No.: 1003708-62-0

Cat. No.: B1497581

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For Researchers, Scientists, and Drug Development Professionals

Core Chemical Identity and Descriptors

5-Bromo-3-methyl-1H-indole, a substituted indole, is a heterocyclic aromatic compound. The strategic placement of a bromine atom at the 5-position and a methyl group at the 3-position of the indole ring system imparts unique chemical reactivity and physical properties, making it a valuable precursor in organic synthesis.

A critical first step in any research endeavor is the unambiguous identification of the chemical entity. The Chemical Abstracts Service (CAS) has assigned the number 10075-48-6 to 5-Bromo-3-methyl-1H-indole.^{[1][2][3][4]} This identifier is universally recognized in chemical databases and literature, ensuring precise communication and procurement.

Identifier	Value	Source
CAS Number	10075-48-6	[1][2][3][4]
IUPAC Name	5-bromo-3-methyl-1H-indole	[1]
Molecular Formula	C ₉ H ₈ BrN	[1][2][4]
Molecular Weight	210.07 g/mol	[1][2][4]
Canonical SMILES	<chem>CC1=CNC2=C1C=C(C=C2)Br</chem>	[1][2]
InChIKey	GDQXDVJFMLNXHX- UHFFFAOYSA-N	[1][4]

It is crucial to distinguish this compound from its isomers, such as 3-bromo-1-methyl-1H-indole (CAS: 81471-20-7), where the methyl group is attached to the indole nitrogen.[5] Such distinctions are vital for mechanistic interpretations and the design of synthetic pathways.

Caption: 2D structure of 5-Bromo-3-methyl-1H-indole.

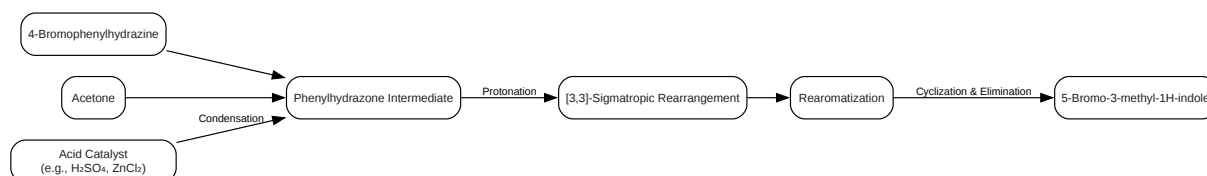
Synthesis and Mechanistic Considerations

The synthesis of 5-Bromo-3-methyl-1H-indole can be approached through several established methods in organic chemistry. The choice of a particular synthetic route is often dictated by the availability of starting materials, desired scale, and safety considerations.

Fischer Indole Synthesis

A classic and versatile method for indole synthesis is the Fischer indole synthesis. This reaction involves the acid-catalyzed cyclization of a phenylhydrazone, which is typically formed in situ from the corresponding phenylhydrazine and an aldehyde or ketone.

Workflow for Fischer Indole Synthesis:



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Caption: Fischer Indole Synthesis workflow.

Experimental Protocol (Illustrative):

- **Phenylhydrazone Formation:** To a solution of 4-bromophenylhydrazine hydrochloride in a suitable solvent (e.g., ethanol), add acetone. The mixture is typically stirred at room temperature to facilitate the formation of the corresponding phenylhydrazone.
- **Cyclization:** An acid catalyst, such as polyphosphoric acid or zinc chloride, is added to the reaction mixture. The temperature is then elevated to promote the [2][2]-sigmatropic rearrangement and subsequent cyclization. The choice of acid and reaction temperature is critical and often requires optimization to maximize yield and minimize side-product formation.
- **Work-up and Purification:** Upon completion, the reaction is quenched, typically with water or a basic solution. The crude product is then extracted with an organic solvent. Purification is commonly achieved through column chromatography on silica gel.

The causality behind this experimental design lies in the need to first form the reactive phenylhydrazone intermediate, followed by the acid-catalyzed intramolecular electrophilic substitution that drives the formation of the indole ring.

Palladium-Catalyzed Coupling Reactions

Modern synthetic strategies often employ palladium-catalyzed cross-coupling reactions, such as the Suzuki-Miyaura coupling, for the late-stage functionalization of indole scaffolds. While

not a de novo synthesis of the indole ring itself, these methods are invaluable for introducing the bromo-substituent or for further derivatization of the bromo-indole product. For instance, a pre-formed 5-aminoindole could be subjected to a Sandmeyer reaction to install the bromo group.

Physicochemical Properties and Spectroscopic Characterization

Understanding the physical and chemical properties of 5-Bromo-3-methyl-1H-indole is essential for its handling, storage, and application in further synthetic transformations.

Property	Value	Source
Melting Point	78-82 °C	[2][4]
Appearance	White to off-white solid	[4]
Solubility	Soluble in organic solvents such as dichloromethane, chloroform, and ethanol.	[2]
Storage Temperature	2-8°C, under an inert atmosphere.	[3][4]

Spectroscopic data provides the definitive structural confirmation of the synthesized compound. While specific spectra are proprietary to individual suppliers, typical characterization would involve:

- ¹H NMR (Proton Nuclear Magnetic Resonance): To confirm the positions and integrations of the aromatic and methyl protons.
- ¹³C NMR (Carbon-13 Nuclear Magnetic Resonance): To identify all unique carbon environments within the molecule.
- Mass Spectrometry (MS): To verify the molecular weight and isotopic pattern characteristic of a monobrominated compound.

- Infrared (IR) Spectroscopy: To identify characteristic functional group vibrations, such as the N-H stretch of the indole ring.

Applications in Research and Development

The unique structural features of 5-Bromo-3-methyl-1H-indole make it a valuable building block in several areas of chemical science.

Medicinal Chemistry

The indole nucleus is a privileged scaffold in medicinal chemistry, present in numerous natural products and synthetic drugs. The bromine atom at the 5-position serves as a versatile handle for introducing further chemical diversity through cross-coupling reactions. This allows for the systematic exploration of the structure-activity relationship (SAR) in drug discovery programs. Research has indicated its potential as a precursor for novel bioactive molecules with applications in oncology, neuropharmacology, and as anti-inflammatory and antibacterial agents.^{[2][6]}

Materials Science

The fluorescent and conductive properties of indole derivatives are of interest in the development of novel organic materials. 5-Bromo-3-methyl-1H-indole and its derivatives have potential applications in the fabrication of organic light-emitting diodes (OLEDs) and organic field-effect transistors (OFETs).^[2]

Safety and Handling

As with any chemical reagent, proper safety precautions must be observed when handling 5-Bromo-3-methyl-1H-indole.

GHS Hazard Statements:

- Harmful if swallowed.^[1]
- Causes skin irritation.^[1]
- Causes serious eye damage.^[1]

- May cause respiratory irritation.[1]

Recommended Handling Procedures:

- Work in a well-ventilated fume hood.
- Wear appropriate personal protective equipment (PPE), including safety goggles, gloves, and a lab coat.
- Avoid inhalation of dust and contact with skin and eyes.
- Store in a tightly sealed container in a cool, dry place.

Conclusion

5-Bromo-3-methyl-1H-indole is a chemical compound of significant interest due to its versatile applications as a synthetic intermediate. Its well-defined chemical identity, accessible synthetic routes, and the strategic placement of reactive functional groups ensure its continued relevance in the fields of drug discovery and materials science. This guide provides a foundational understanding for researchers and scientists working with this important molecule.

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